

Solubility Profile of Ethyl 3-mercaptopropionate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Ethyl 3-mercaptopropionate**

Cat. No.: **B134158**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Ethyl 3-mercaptopropionate** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and illustrates relevant workflows.

Quantitative Solubility Data

The solubility of **Ethyl 3-mercaptopropionate** was determined at 25°C in a range of common organic solvents. The data is summarized in the table below for ease of comparison.

Solvent Classification	Solvent	Solubility (g/L) at 25°C
Alcohols	Methanol	951.78
Ethanol		605.12
Isopropanol		448.37
Ketones	Acetone	442.94
Esters	Ethyl Acetate	158.12
Aromatic Hydrocarbons	Toluene	84.21
Chlorinated Solvents	Dichloromethane	552.14
Ethers	Tetrahydrofuran (THF)	610.33
Amides	Dimethylformamide (DMF)	699.39
Sulfoxides	Dimethyl Sulfoxide (DMSO)	574.71
Alkanes	Hexane	32.99
Nitriles	Acetonitrile	343.93

Experimental Protocols for Solubility Determination

The following protocols provide standardized methods for determining the solubility of a compound like **Ethyl 3-mercaptopropionate** in organic solvents.

General Qualitative Solubility Assessment

This method provides a rapid initial assessment of solubility.

Materials:

- **Ethyl 3-mercaptopropionate**
- Selected organic solvent
- Small test tubes or vials

- Vortex mixer
- Pipettes

Procedure:

- Add approximately 10 mg of **Ethyl 3-mercaptopropionate** to a test tube.
- Add 1 mL of the selected organic solvent to the test tube.
- Vortex the mixture vigorously for 30 seconds.
- Visually inspect the solution for any undissolved solute.
- If the solute has completely dissolved, it is considered soluble. If undissolved particles remain, it is considered sparingly soluble or insoluble.

Quantitative Solubility Determination (Shake-Flask Method)

This method, based on the principles of the OECD Guideline 105, is used to determine the precise solubility of a substance.[\[1\]](#)

Materials:

- **Ethyl 3-mercaptopropionate**
- High-purity organic solvents
- Analytical balance
- Thermostatically controlled shaker bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

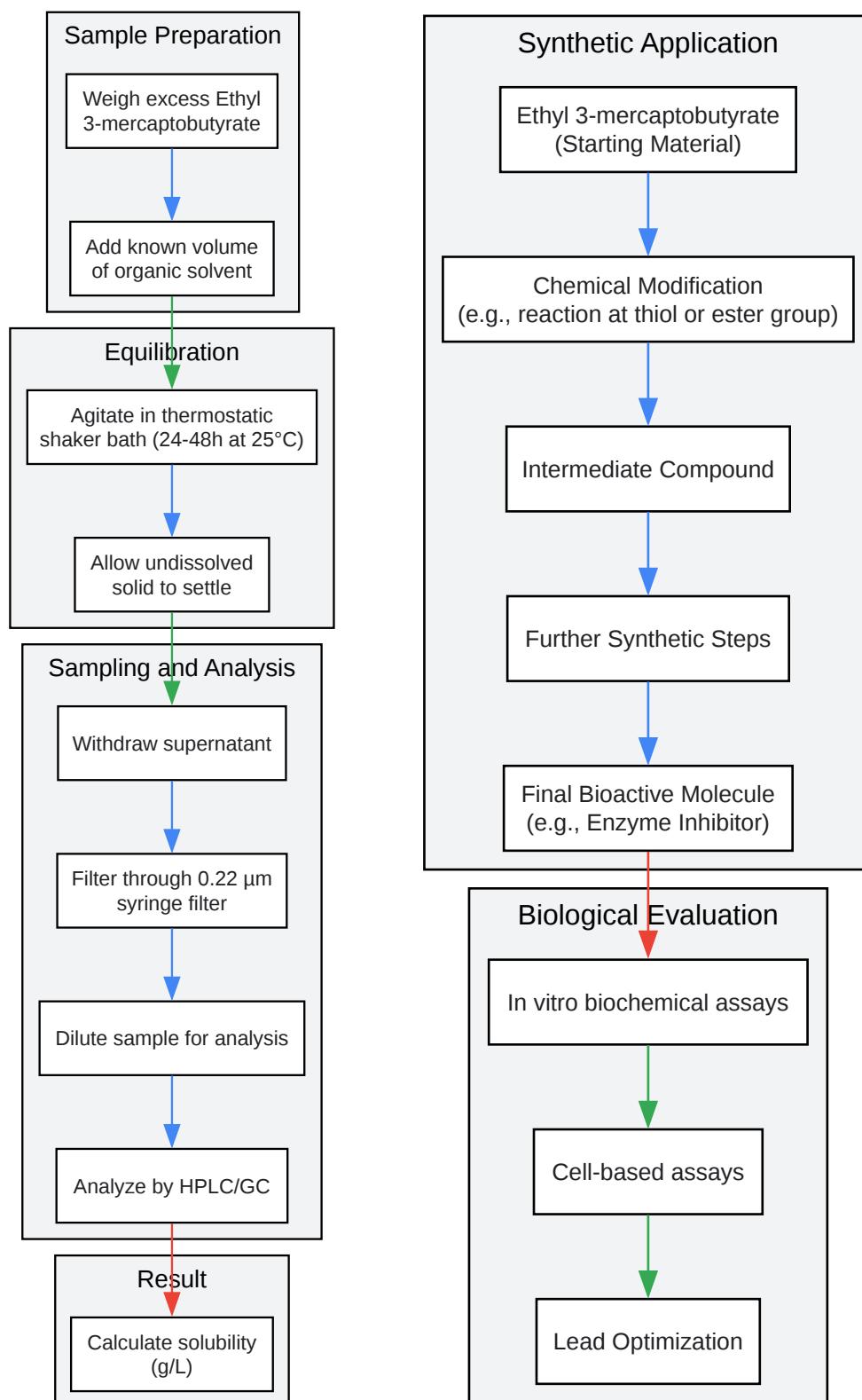
- Syringe filters (e.g., 0.22 µm PTFE)

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **Ethyl 3-mercaptopropionate** to a known volume of the organic solvent in several flasks.
- Place the flasks in a thermostatic shaker bath set at 25°C and agitate for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, allow the flasks to stand undisturbed in the temperature-controlled bath to allow undissolved material to settle.
- Carefully withdraw a sample from the clear supernatant of each flask using a syringe.
- Immediately filter the sample through a syringe filter to remove any remaining undissolved microparticles.
- Accurately dilute the filtered sample with the same organic solvent to a concentration within the calibrated range of the analytical instrument.
- Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **Ethyl 3-mercaptopropionate**.
- The average concentration from the replicate flasks is taken as the solubility of **Ethyl 3-mercaptopropionate** in that solvent at 25°C.

Visualized Workflows

While specific biological signaling pathways directly modulated by **Ethyl 3-mercaptopropionate** are not extensively detailed in publicly available literature, its primary role in drug development is as a versatile synthetic intermediate.^[2] For instance, it is used in the synthesis of enzyme inhibitors and peptidomimetics.^[2] The following diagrams illustrate a general experimental workflow for solubility determination and a conceptual workflow for its application in synthesis.

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References

- 1. rsc.org [rsc.org]
- 2. Ethyl 3-mercaptopropionate | 156472-94-5 | Benchchem [benchchem.com]
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